

Formycin Triphosphate: A Comprehensive Technical Guide for Researchers

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Compound of Interest

Compound Name: *Formycin triphosphate*

Cat. No.: *B579833*

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An in-depth exploration of the chemical structure, biochemical properties, and experimental applications of the fluorescent ATP analog, **Formycin Triphosphate**.

Introduction

Formycin triphosphate (FTP) is a structural analog of adenosine triphosphate (ATP) characterized by a C-C glycosidic bond instead of the typical N-C bond, rendering it resistant to cleavage by phosphorylases.[1] This unique feature, combined with its intrinsic fluorescence, makes **Formycin triphosphate** an invaluable tool in biochemical and pharmacological research. It serves as a versatile probe for studying ATP-dependent enzymes and cellular signaling pathways. This guide provides a detailed overview of **Formycin triphosphate**, its chemical properties, its role in biological systems, and comprehensive protocols for its use in experimental settings.

Chemical Structure and Properties

Formycin triphosphate is the 5'-triphosphate derivative of Formycin A, a nucleoside antibiotic isolated from *Nocardia interforma*. [2]

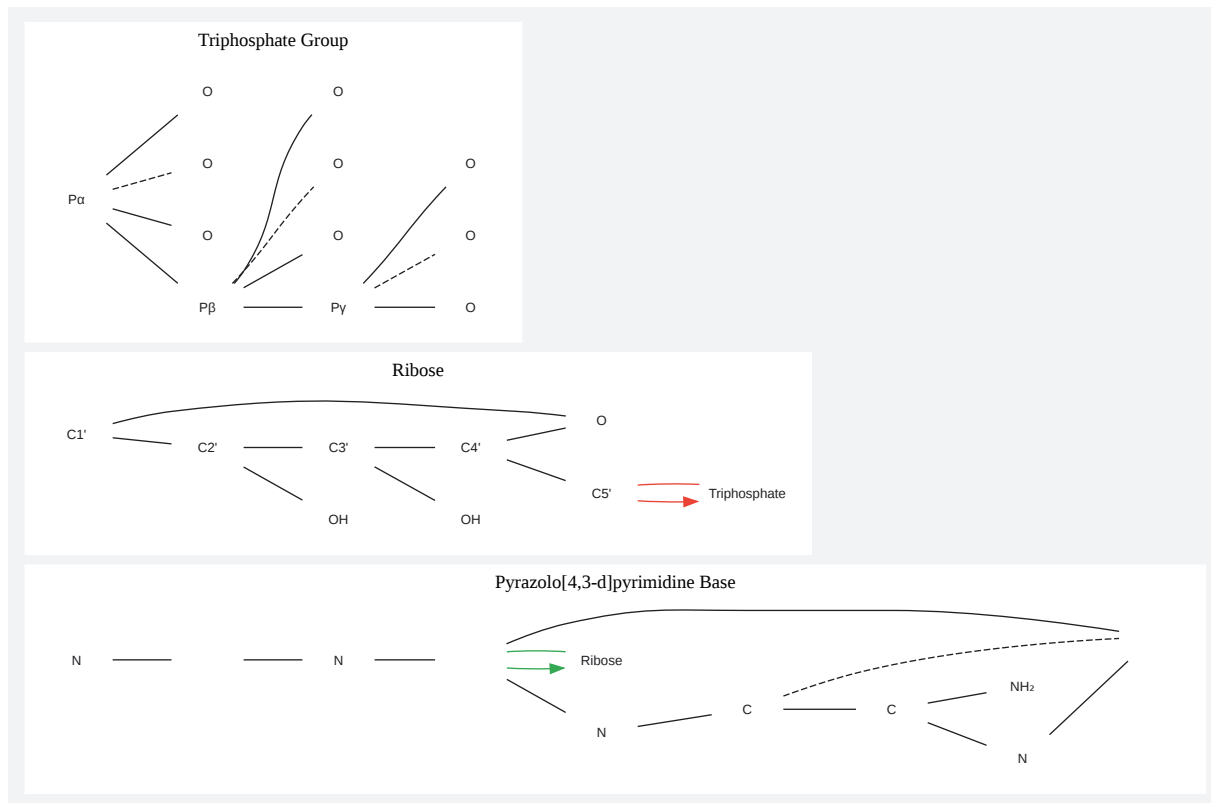
Chemical Formula: $C_{10}H_{16}N_5O_{13}P_3$

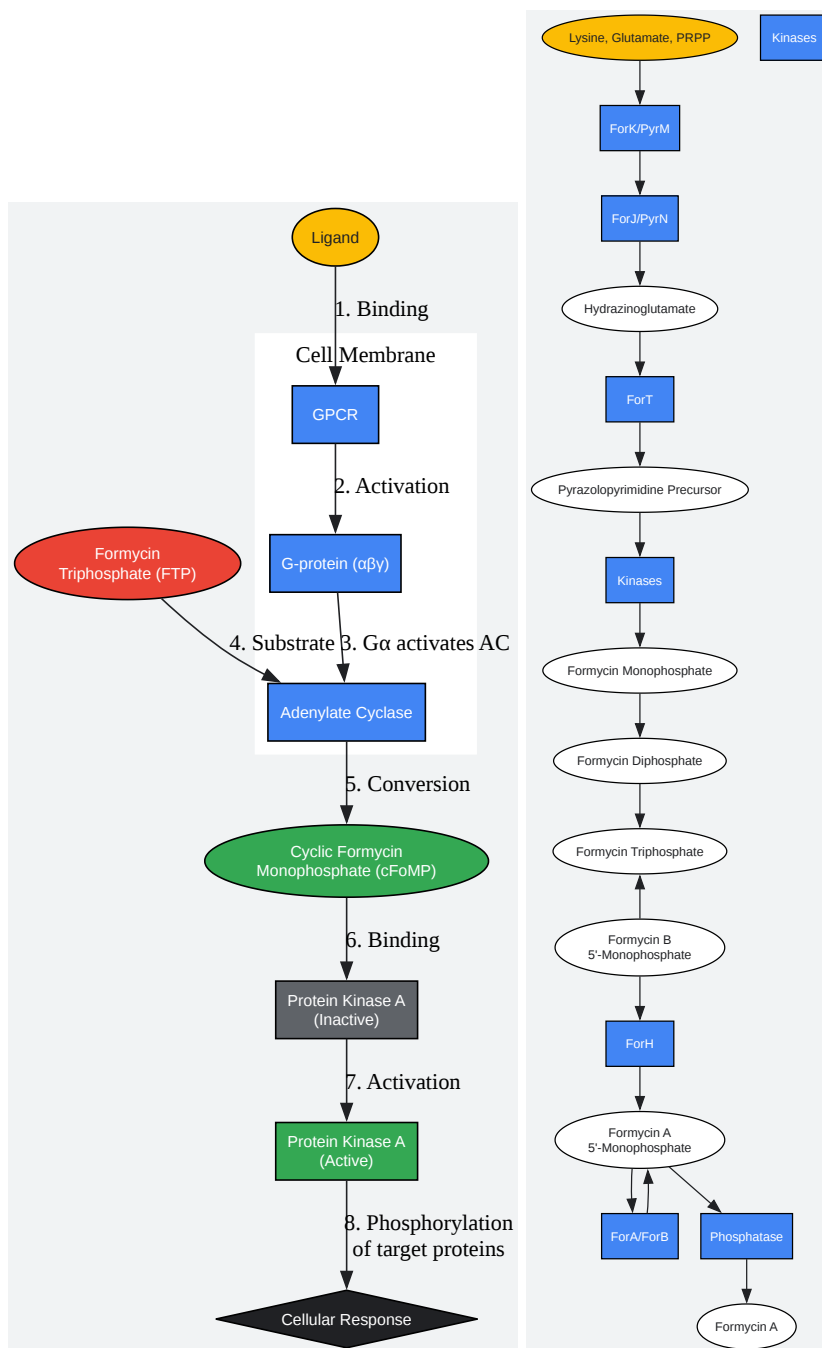
IUPAC Name: [[[(2R,3S,4R,5S)-5-(7-amino-2H-pyrazolo[4,3-d]pyrimidin-3-yl)-3,4-dihydroxyoxolan-2-yl]methoxy-hydroxyphosphoryl] phosphono hydrogen phosphate].[3]

Synonyms: Formycin A 5'-triphosphate, FoTP.[3]

The key structural difference between **Formycin triphosphate** and ATP lies in the nucleobase. Formycin possesses a pyrazolo[4,3-d]pyrimidine ring system, an isomer of adenine, connected to the ribose sugar via a C-C bond. This C-glycosidic linkage confers significant stability against enzymatic degradation.

2.1. 2D Chemical Structure





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- 3. researchgate.net [researchgate.net]
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